

An In-depth Technical Guide to Mesquitol: Physical, Chemical, and Biological Properties

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Compound of Interest

Compound Name: *Mesquitol*
CAS No.: 109671-55-8
Cat. No.: B12774313

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Mesquitol, a naturally occurring flavan-3-ol, has garnered significant interest within the scientific community for its diverse biological activities. Predominantly found in the heartwood of *Prosopis* species, particularly *Prosopis juliflora*, this polyphenolic compound exhibits potent antioxidant, antifungal, and antibacterial properties.^{[1][2][3]} This technical guide provides a comprehensive overview of the physical and chemical properties of **Mesquitol**, detailed experimental protocols for its isolation and characterization, and an exploration of its known biological activities and potential mechanisms of action. The information presented herein is intended to serve as a valuable resource for researchers, scientists, and drug development professionals engaged in the study and application of this promising natural product.

Physical and Chemical Properties

Mesquitol, with the systematic IUPAC name (2R,3S)-2-(3,4-dihydroxyphenyl)-3,4-dihydro-2H-chromene-3,7,8-triol, possesses a molecular formula of C₁₅H₁₄O₆ and a molecular weight of

290.27 g/mol .[\[4\]](#)[\[5\]](#) A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Mesquitol**

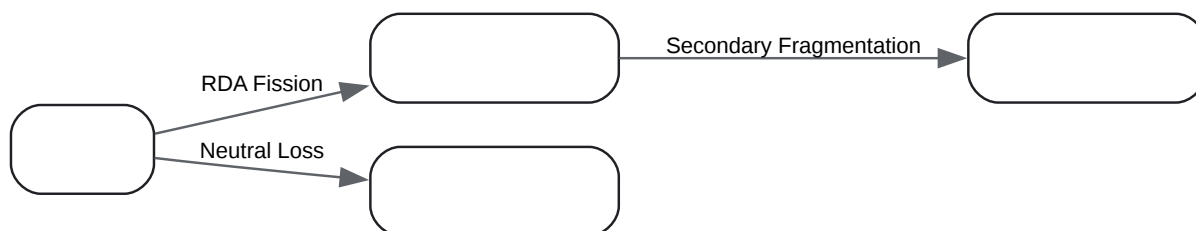
Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₁₄ O ₆	[4] [5]
Molecular Weight	290.27 g/mol	[4] [5]
Melting Point	82-85 °C	[6]
Boiling Point	Not experimentally determined; prediction methods for polyphenols are available.	[7] [8] [9] [10]
Solubility	Soluble in methanol, ethanol, and acetone. [6] [11] [12] Quantitative data is not readily available.	[6] [11] [12]
UV-Vis Absorption	Absorbance in the range of 250-650 nm. [13] [14] A mesquitol diglucoside exhibits maxima at 274 and 278 nm. [13]	[13] [14]

While an experimental boiling point for **Mesquitol** has not been reported, predictive models for organic compounds, particularly polyphenols, can be utilized for its estimation.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) Qualitatively, **Mesquitol** is known to be soluble in polar organic solvents such as methanol, ethanol, and acetone, which are commonly used in its extraction and purification.[\[6\]](#)[\[11\]](#)[\[12\]](#)

Spectral Data

Mass Spectrometry (MS): Detailed mass spectrometry data with fragmentation patterns for **Mesquitol** is not extensively published. However, studies on related flavan-3-ols and a proposed fragmentation pathway for a **mesquitol** diglucoside provide valuable insights. The fragmentation of flavan-3-ols in negative ion mode often involves Retro-Diels-Alder (RDA)

reactions, leading to characteristic fragments that can help in structural elucidation.[5][15][16][17][18][19]



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Caption: Generalized MS fragmentation pathway for flavan-3-ols like **Mesquitol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Detailed ^1H and ^{13}C NMR spectral data with complete assignments for **Mesquitol** are not readily available in the public domain. However, general chemical shift ranges for flavonoids are well-established, and databases of common flavonoids can serve as a reference for tentative assignments.[2][9][15][16][20][21][22][23][24][25][26][27][28][29]

UV-Vis Spectroscopy: **Mesquitol** exhibits UV absorbance in the range of 250-650 nm.[13][14] A study on a **mesquitol** diglucoside reported absorption maxima at 274 and 278 nm, which is characteristic of the flavan-3-ol chromophore.[13]

Experimental Protocols

Isolation of Mesquitol from *Prosopis juliflora*

The following protocol is a generalized procedure based on methodologies reported in the literature for the extraction and isolation of **Mesquitol**. [1][6][8][11][22][30][31][32][33]

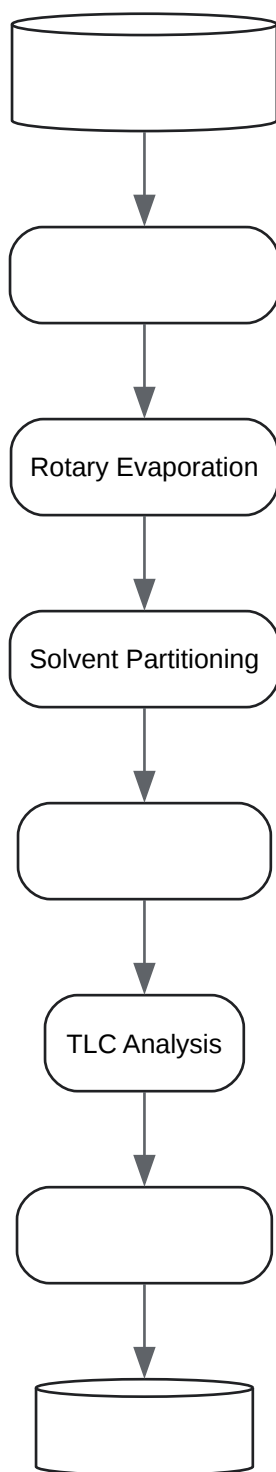
1. Plant Material and Extraction:

- Starting Material: Air-dried and powdered heartwood of *Prosopis juliflora*.
- Extraction Solvent: Acetone or methanol are commonly used.
- Method: Soxhlet extraction or maceration. For Soxhlet extraction, the powdered heartwood is continuously extracted with the solvent for several hours. For maceration, the powder is

soaked in the solvent for an extended period (e.g., 24-48 hours) with occasional agitation.

2. Fractionation and Purification:

- **Solvent Partitioning:** The crude extract is concentrated under reduced pressure and can be partitioned with solvents of increasing polarity (e.g., hexane, ethyl acetate) to remove nonpolar impurities.
- **Column Chromatography:** The flavonoid-rich fraction is subjected to column chromatography on silica gel. A gradient elution system, starting with a nonpolar solvent (e.g., hexane or chloroform) and gradually increasing the polarity with a more polar solvent (e.g., ethyl acetate or methanol), is employed to separate the components.
- **Thin-Layer Chromatography (TLC):** Fractions are monitored by TLC to identify and pool those containing **Mesquitol**.
- **High-Performance Liquid Chromatography (HPLC):** Final purification is often achieved using preparative or semi-preparative HPLC on a C18 column with a mobile phase typically consisting of a mixture of acetonitrile and water, often with a small amount of acid (e.g., formic acid) to improve peak shape.^{[7][11][22][30][32]}



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Caption: General workflow for the isolation and purification of **Mesquitol**.

Synthesis of Mesquitol

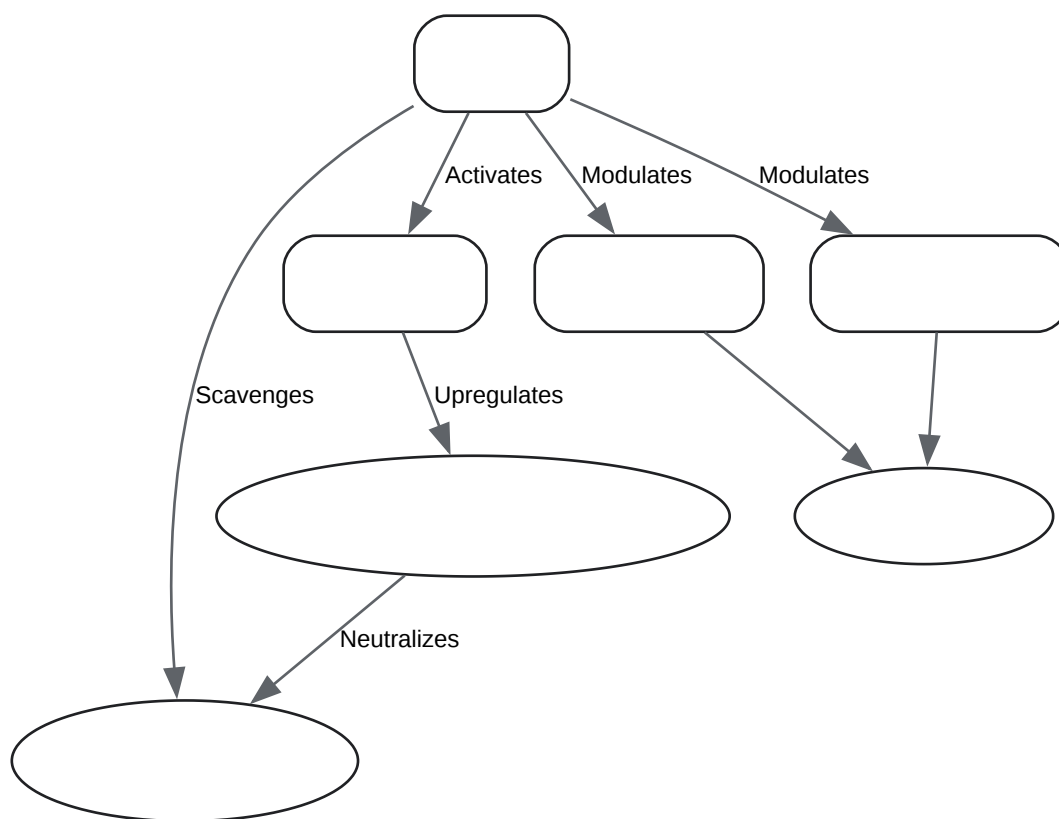
A specific, detailed protocol for the total synthesis of **Mesquitol** is not readily available in the surveyed literature. However, general strategies for the synthesis of flavan-3-ols and their derivatives have been reported and could potentially be adapted for **Mesquitol**.^{[34][35][36][37]} These methods often involve the construction of the chromane skeleton followed by the introduction of the appropriate hydroxyl groups.

Biological Activities and Signaling Pathways

Mesquitol exhibits a range of biological activities, with its antioxidant, antifungal, and antibacterial properties being the most extensively studied.

Antioxidant Activity

The antioxidant activity of **Mesquitol** is primarily attributed to its ability to act as a potent free-radical scavenger.^{[2][3][38][39]} The multiple hydroxyl groups on its aromatic rings can donate hydrogen atoms to neutralize reactive oxygen species (ROS), thereby preventing oxidative damage to cellular components. Flavonoids, in general, are known to modulate several signaling pathways involved in the cellular antioxidant response, including the Nrf2, MAPK, and PI3K/Akt pathways.^{[1][13][14][40][41]} While direct evidence for **Mesquitol**'s interaction with these pathways is limited, it is plausible that it shares similar mechanisms with other flavonoids.

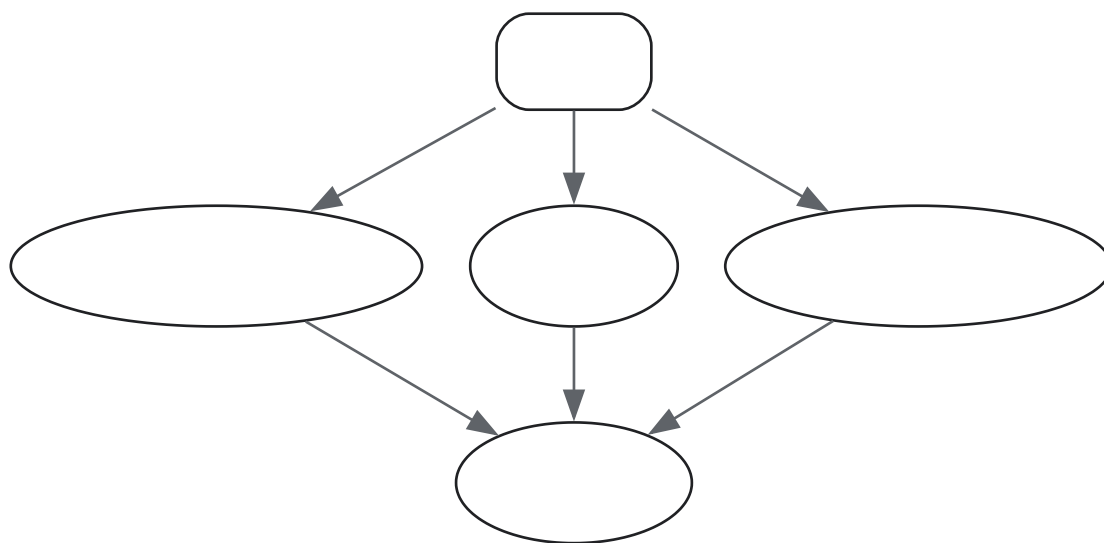


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Caption: Potential antioxidant signaling pathways modulated by flavonoids like **Mesquitol**.

Antifungal and Antibacterial Activity

Mesquitol has demonstrated significant inhibitory effects against various fungal and bacterial strains.^{[6][8][10][12][13][14][17][32][35][38][42][43][44][45]} The proposed mechanisms of action for flavonoids, which likely extend to **Mesquitol**, involve the disruption of microbial cell membranes, inhibition of key enzymes, and interference with nucleic acid and protein synthesis.^{[2][4][6][30][35][38][42][44]} While specific signaling pathways in microorganisms directly targeted by **Mesquitol** have not been fully elucidated, the broad-spectrum activity suggests a multi-target mechanism.



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Caption: General mechanisms of antimicrobial action for flavonoids.

Conclusion

Mesquitol is a promising natural compound with a well-documented profile of antioxidant, antifungal, and antibacterial activities. While its fundamental physical and chemical properties are partially characterized, further research is needed to establish a complete dataset, including quantitative solubility, a definitive boiling point, and comprehensive spectral analyses (NMR and MS). The elucidation of the specific signaling pathways modulated by **Mesquitol** in both mammalian and microbial systems will be crucial for understanding its full therapeutic potential and for guiding the development of novel drugs and therapies. This technical guide provides a solid foundation for researchers to build upon in their future investigations of this intriguing flavonoid.

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